

HC-067047 Hydrochloride In-Solution Stability: A Technical Guide

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Compound of Interest

Compound Name: HC-067047 hydrochloride

Cat. No.: B1488082

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This technical support center provides researchers, scientists, and drug development professionals with essential information and guidance on the stability of **HC-067047 hydrochloride** in solution. Adherence to proper storage and handling protocols is critical to ensure the integrity and performance of this potent and selective TRPV4 channel antagonist in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **HC-067047 hydrochloride**?

A1: Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for preparing stock solutions of **HC-067047 hydrochloride**.^{[1][2]} It is soluble in DMSO up to 100 mM.^[1] Ethanol can also be used, with a solubility of up to 25 mM. The compound is generally considered insoluble in water.^[2] For in vivo experiments, specific formulations involving solvents like PEG300, Tween 80, and saline may be required.^{[2][3]}

Q2: How should I store the solid **HC-067047 hydrochloride** compound?

A2: The solid compound is stable for years when stored under appropriate conditions. For long-term storage, -20°C is recommended, with a stability of at least 3-4 years.^{[2][4]} Some suppliers also indicate storage at +4°C or room temperature is acceptable for shorter periods.^[1]

Q3: What are the recommended storage conditions for **HC-067047 hydrochloride** stock solutions?

A3: To maintain the integrity of your stock solution, it is crucial to store it at low temperatures. Storage at -20°C is generally recommended, with stability reported for up to one to six months.^{[1][2]} For longer-term storage of up to one or even two years, -80°C is advised.^{[2][5]} It is best practice to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.^{[2][5]}

Q4: Can I store my working solutions?

A4: It is highly recommended to prepare working solutions fresh on the day of use.^[1] If storage is necessary, it should be for a minimal duration at -20°C. For in vivo preparations, it is often recommended to use the solution immediately after preparation.^[2]

Q5: I see precipitation in my stock solution after thawing. What should I do?

A5: If you observe precipitation after thawing your stock solution, gently warm the vial and vortex or sonicate until the precipitate redissolves completely.^[5] Ensure the solution is clear before use. To minimize this issue, consider preparing smaller aliquots to avoid the need for repeated freeze-thaw cycles.

Troubleshooting Guide

| Issue | Potential Cause | Recommended Action |
|--|---|--|
| Inconsistent or unexpected experimental results | Degradation of HC-067047 hydrochloride in solution. | - Prepare fresh stock and working solutions. - Ensure proper storage conditions for both solid compound and solutions (see tables below). - Avoid repeated freeze-thaw cycles by preparing single-use aliquots. |
| Precipitate formation in stock solution upon thawing | Poor solubility at lower temperatures or solvent evaporation. | - Gently warm the solution and vortex or sonicate to redissolve. - Ensure vials are properly sealed to prevent solvent evaporation. - Before use, always visually inspect the solution to ensure it is precipitate-free. [1] |
| Difficulty dissolving the compound | Use of an inappropriate solvent or moisture absorption by DMSO. | - Use fresh, anhydrous DMSO for preparing stock solutions as moisture can reduce solubility. [2] - Refer to the solubility data table for appropriate solvents and concentrations. |

Quantitative Data Summary

Solubility Data

| Solvent | Concentration | Reference |
|------------------------|--------------------|-----------|
| DMSO | up to 100 mM | [1] |
| DMSO | 94 mg/mL (~199 mM) | [2] |
| DMSO | 50 mg/mL | |
| DMSO | 15 mg/mL | [4] |
| Ethanol | up to 25 mM | |
| Ethanol | 5 mg/mL | [2] |
| Ethanol | 1 mg/mL | [4] |
| DMF | 20 mg/mL | [4] |
| DMF:PBS (pH 7.2) (1:2) | 0.33 mg/mL | [4] |
| Water | Insoluble | [2] |

Storage and Stability

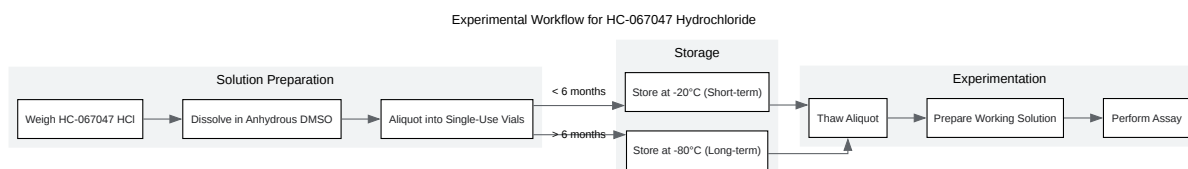
| Form | Storage Temperature | Duration | Reference |
|-----------------------|---------------------|---------------------|-----------|
| Solid | -20°C | ≥ 4 years | [4] |
| Solid | -20°C | 3 years | [2][3] |
| Solid | +4°C | 2 years | [3] |
| Solid | Room Temperature | Stable for shipping | [1] |
| Solution (in solvent) | -80°C | 1 year | [2] |
| Solution (in solvent) | -80°C | 2 years | [5] |
| Solution (in solvent) | -20°C | up to 6 months | |
| Solution (in solvent) | -20°C | 1 month | [1][2][3] |

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution in DMSO

- **Weighing:** Accurately weigh the required amount of **HC-067047 hydrochloride** powder using a calibrated analytical balance. The molecular weight of **HC-067047 hydrochloride** is approximately 507.98 g/mol .
- **Solvent Addition:** In a sterile microcentrifuge tube or vial, add the appropriate volume of anhydrous DMSO to the weighed powder to achieve a final concentration of 10 mM.
- **Dissolution:** Vortex the solution until the compound is completely dissolved. Gentle warming or sonication can be used to aid dissolution if necessary.
- **Aliquoting:** Dispense the stock solution into single-use, light-protected aliquots.
- **Storage:** Store the aliquots at -20°C or -80°C for long-term storage.

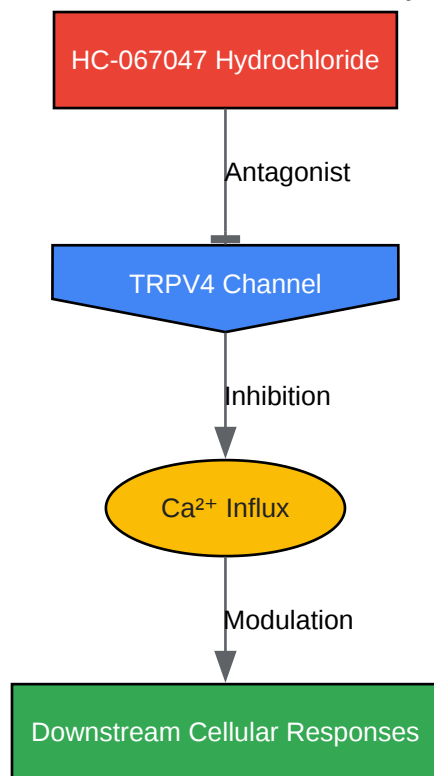
Visualized Workflows and Pathways



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Caption: Recommended workflow for preparing and using **HC-067047 hydrochloride** solutions.

Mechanism of Action of HC-067047 Hydrochloride



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